

4-(2-Bromoethyl)morpholine hydrobromide molecular weight

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Compound of Interest

Compound Name:	4-(2-Bromoethyl)morpholine hydrobromide
CAS No.:	42802-94-8
Cat. No.:	B1287446

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An In-depth Technical Guide to **4-(2-Bromoethyl)morpholine Hydrobromide** for Advanced Research Applications

Abstract

This technical guide provides a comprehensive overview of **4-(2-Bromoethyl)morpholine hydrobromide**, a critical reagent for researchers, scientists, and professionals in drug development. The document delves into its fundamental physicochemical properties, with a primary focus on its molecular weight and structure. It further details a validated synthesis protocol, explores its significant applications as a versatile morpholinoethylating agent in medicinal chemistry, and outlines rigorous safety, handling, and storage procedures. The guide is structured to deliver not just data, but actionable insights, explaining the causality behind experimental choices and grounding all information in authoritative sources to ensure scientific integrity.

Introduction: The Strategic Importance of the Morpholinoethyl Moiety

In the landscape of modern medicinal chemistry, the morpholine ring is recognized as a "privileged pharmacophore."^[1] Its inclusion in a drug candidate can significantly enhance pharmacological activity and modulate pharmacokinetic properties, such as improving aqueous solubility, metabolic stability, and overall absorption, distribution, metabolism, and excretion (ADME) profiles. **4-(2-Bromoethyl)morpholine hydrobromide** serves as a key building block, providing a reliable and efficient method for introducing the valuable morpholinoethyl moiety onto a wide range of molecular scaffolds.^[2]

The molecule itself consists of a stable morpholine ring connected to a bromoethyl group, which acts as a potent electrophile. The hydrobromide salt form enhances the compound's stability and handling characteristics, making it a preferred choice in many synthetic laboratories.^[2] This guide will elucidate the properties and protocols that make this reagent an indispensable tool in the synthesis of novel therapeutic agents.

Physicochemical Properties and Characterization

Accurate characterization of a reagent is the bedrock of reproducible science. The fundamental properties of **4-(2-Bromoethyl)morpholine hydrobromide** are summarized below.

Core Molecular Data

The precise molecular weight is essential for stoichiometric calculations in reaction planning. Multiple authoritative databases confirm the molecular weight and formula.^{[2][3]}

Property	Value	Source(s)
Molecular Weight	274.98 g/mol	[3]
Chemical Formula	C ₆ H ₁₃ Br ₂ NO	[3]
CAS Number	42802-94-8	[3]
IUPAC Name	4-(2-bromoethyl)morpholine;hydrobromide	[3]
SMILES	C1COCCN1CCBr.Br	
InChIKey	UGHOJWLZPSTTKB-UHFFFAOYSA-N	[3]

Physical and Chemical Properties

These properties are critical for determining appropriate solvents, reaction temperatures, and storage conditions.

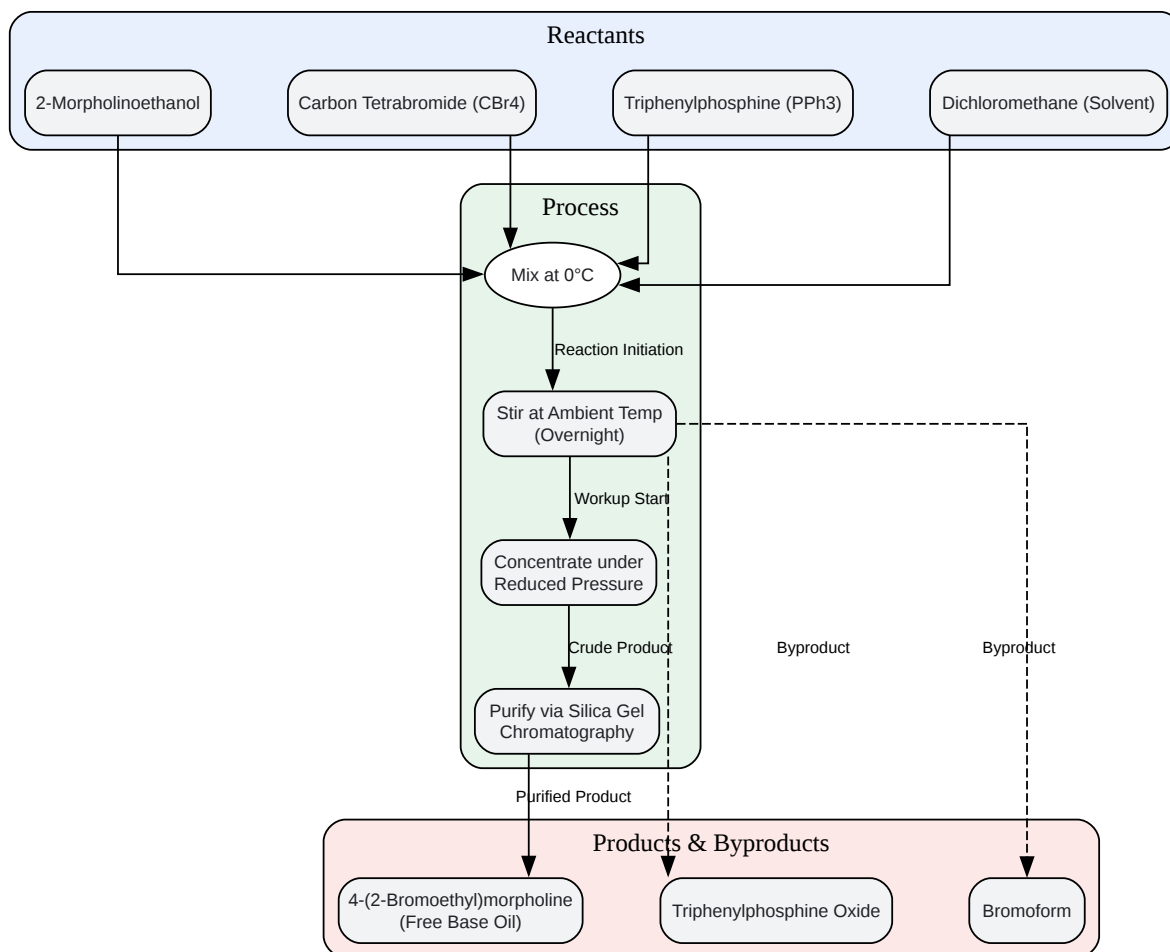
Property	Value	Notes & Causality
Physical Form	White to off-white/pink crystalline solid	[4] The crystalline salt form contributes to its stability compared to the freebase oil.
Melting Point	130-131 °C or 222-224 °C	[4] Note: Discrepancies exist across suppliers. The higher value is more frequently cited for the HBr salt. Always consult the Certificate of Analysis (CoA) for the specific lot.
Solubility	Soluble in water, ethanol, and other polar solvents	[2] The hydrobromide salt structure imparts high polarity, facilitating its use in a variety of protic and polar aprotic solvent systems.
Storage Temperature	Room temperature or 2-8°C	[4] While some suppliers state room temperature storage, refrigeration (2-8°C) is recommended for long-term stability to minimize potential degradation.

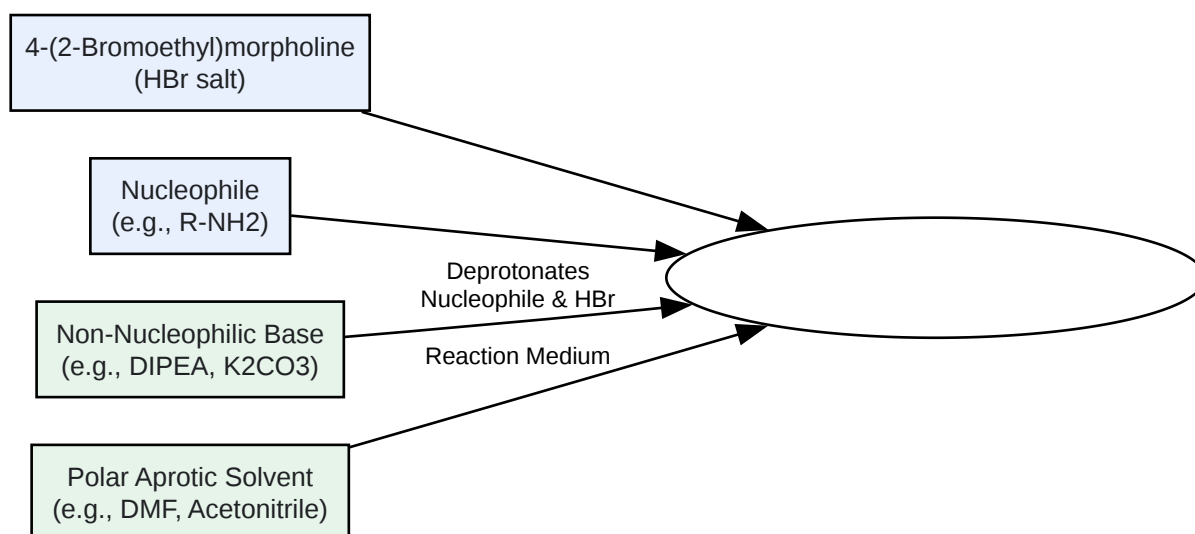
Synthesis and Reaction Mechanism

Understanding the synthesis of **4-(2-Bromoethyl)morpholine hydrobromide** provides insight into potential impurities and informs its application. A common and effective method is the bromination of 2-morpholinoethanol.

Synthetic Workflow: Appel Reaction

The conversion of the precursor alcohol, 2-morpholinoethanol, to the desired alkyl bromide can be efficiently achieved via an Appel reaction. This reaction utilizes triphenylphosphine (PPh₃) and a carbon tetrahalide, such as carbon tetrabromide (CBr₄), to generate the reactive phosphonium salt in situ, which facilitates the nucleophilic substitution of the hydroxyl group.[5]





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Sources

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